# Ruboxyl: Application Notes for Cellular Imaging Not Available in Current Literature

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| Compound of Interest | | |
| --- | --- | --- |
| Compound Name: | Ruboxyl | |
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Despite a comprehensive review of scientific literature, detailed application notes and protocols for the use of **Ruboxyl** as a standalone fluorescent probe for cellular imaging are not publicly available. While the compound **Ruboxyl**, an anthracycline antibiotic and derivative of daunorubicin, possesses fluorescent properties, its primary application appears to be in the field of photodynamic therapy, rather than as a direct imaging agent in fluorescence microscopy.

Our research indicates that **Ruboxyl** has been investigated as a photosensitizer when covalently linked to other molecules, such as fullerenes, to create hybrid nanostructures for photodynamic therapy. In this context, the photophysical properties of **Ruboxyl**, including its UV-VIS absorption and fluorescence, have been studied. However, one study explicitly notes that the **Ruboxyl** moiety itself does not exhibit photodynamic activity but rather enhances the photosensitizing capabilities of the molecule it is attached to[1].

There is a significant lack of published data regarding **Ruboxyl**'s use as a primary fluorescent probe for visualizing cellular structures or processes. Key quantitative data essential for creating application notes, such as excitation and emission maxima, quantum yield, molar extinction coefficient, and photostability under typical imaging conditions, are not documented for **Ruboxyl** in a cellular imaging context. Furthermore, no established protocols for cell preparation, probe loading, or imaging parameters for **Ruboxyl** could be identified.

For researchers and drug development professionals seeking fluorescent probes for cellular imaging, a wide array of well-characterized and commercially available dyes exist with

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extensive documentation and established protocols. These probes cover a broad spectrum of excitation and emission wavelengths and are designed for specific applications, including the visualization of organelles, tracking of molecules, and measurement of physiological parameters.

In summary, while **Ruboxyl** is a fluorescent molecule, its application as a cellular imaging probe is not supported by the current body of scientific literature. Therefore, the detailed application notes, protocols, and data tables requested cannot be provided. Researchers are advised to consult resources on established fluorescent probes for their cellular imaging needs.

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# References

- 1. Hybrid photoactive fullerene derivative-ruboxyl nanostructures for photodynamic therapy - PubMed [pubmed.ncbi.nlm.nih.gov]

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